

Personal protective equipment for handling 2,5-Dibromo-3-methylpyridine

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Compound of Interest

Compound Name: 2,5-Dibromo-3-methylpyridine

Cat. No.: B189406

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Essential Safety and Handling Guide for 2,5-Dibromo-3-methylpyridine

This guide provides immediate and essential safety protocols for handling **2,5-Dibromo-3-methylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance.

Hazard Identification and Classification

2,5-Dibromo-3-methylpyridine is classified as a hazardous substance requiring careful handling in a controlled laboratory environment.^[1] The following tables summarize its hazard classifications.

GHS Hazard Classification

Hazard Class	Category	Signal Word
Acute Toxicity, Oral	Category 3	Danger
Skin Irritation	Category 2	Warning
Serious Eye Damage/Irritation	Category 1 / 2A	Danger
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	Warning

Source:[2][3]

Hazard Statements

Code	Statement
H301	Toxic if swallowed.[2][3]
H315	Causes skin irritation.[2][3]
H318	Causes serious eye damage.[2][3]
H335	May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[4] All handling of **2,5-Dibromo-3-methylpyridine** should be conducted in a certified chemical fume hood.[1][4]

Body Part	Equipment	Specification and Purpose
Eyes/Face	Chemical safety goggles and face shield	Protects against splashes and airborne particles that can cause serious eye damage. [2] [5] [6]
Skin	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber) and a fully-buttoned lab coat	Prevents skin contact, which can cause irritation. Ensure full skin coverage. [1] [2] [5] Contaminated clothing should be removed immediately and washed before reuse. [2]
Respiratory	NIOSH/MSHA-approved respirator	Required if ventilation is inadequate or for spill cleanup to minimize inhalation of dust, which can cause respiratory tract irritation. [4] [6]

Experimental Protocol: Safe Handling Procedure

A strict protocol is essential for the safe handling of **2,5-Dibromo-3-methylpyridine**.

1. Preparation:

- Ensure a certified chemical fume hood is operational.[\[4\]](#)
- Verify that an eyewash station and safety shower are readily accessible and unobstructed.[\[4\]](#)
[\[5\]](#)
- Designate a specific area for handling the compound.
- Gather all necessary PPE and handling equipment (e.g., non-sparking tools).[\[4\]](#)

2. Handling:

- Wear the appropriate PPE as specified in the table above.

- Conduct all weighing, transferring, and handling of the compound within the chemical fume hood to control airborne levels.[4]
- Avoid all personal contact, including inhalation and contact with skin and eyes.[4]
- Use non-sparking tools and methods that minimize dust generation.[4]
- Keep the container tightly closed when not in use.[2]
- Do not eat, drink, or smoke in the handling area.[2]

3. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.[2][5]
- Clean the work area and any equipment used.
- Properly store or dispose of the chemical and any contaminated materials according to the disposal protocol.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure. Seek medical attention in all cases of exposure.[2]

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Seek medical attention if irritation occurs or persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[2]

Operational Plan: Spill Management

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Immediately evacuate the area and ensure it is well-ventilated.[2]
- Wear PPE: Don appropriate PPE, including respiratory protection, before re-entering the area.[2]
- Contain Spill: Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.[1]
- Collect Waste: Carefully sweep or vacuum the absorbed material and place it into a sealed, labeled hazardous waste container for disposal.[1][2]
- Decontaminate: Clean the spill area thoroughly.

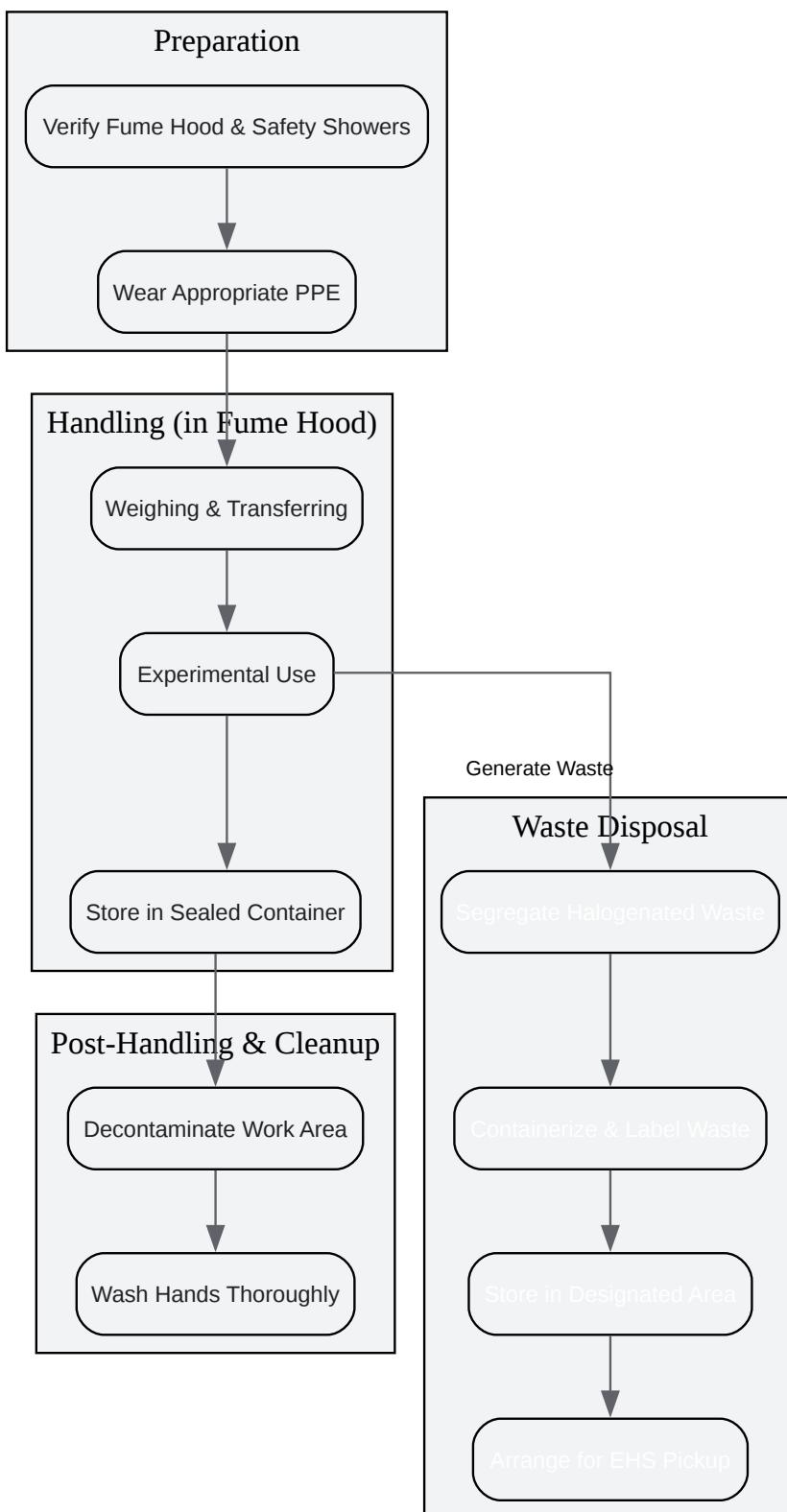
- Dispose: Dispose of the contaminated materials according to the waste disposal protocol.[2]

Disposal Plan: Step-by-Step Waste Disposal Protocol

2,5-Dibromo-3-methylpyridine and materials contaminated with it are classified as hazardous waste and must be disposed of accordingly.[1] Consult your institution's environmental health and safety (EHS) department for specific local regulations.

- Waste Segregation: Collect halogenated organic waste separately from non-halogenated solvents and other chemical waste.[1]
- Containerization: Use a designated, properly labeled, and leak-proof waste container made of a compatible material (e.g., glass or high-density polyethylene).[1] The container must have a tightly sealing cap.
- Labeling: The label should clearly state "Hazardous Waste," the full chemical name "**2,5-Dibromo-3-methylpyridine**," and the associated hazards (e.g., "Toxic," "Irritant").[1]
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.[1]
- Disposal: Contact your institution's EHS department to arrange for pickup and disposal by a licensed hazardous waste disposal company.[1]

Workflow for Handling and Disposal

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Caption: Workflow for safe handling and disposal of **2,5-Dibromo-3-methylpyridine**.

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